

# An In-depth Technical Guide to 3-Bromo-2-methylbenzoic Acid

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## Compound of Interest

Compound Name: 3-Bromo-2-methylbenzoic acid

Cat. No.: B144017

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This guide provides a detailed overview of the chemical and physical properties of **3-Bromo-2-methylbenzoic acid**, a key intermediate in organic synthesis. Its unique molecular structure makes it a valuable building block in the development of novel pharmaceutical compounds.

## Core Molecular Data

The fundamental properties of **3-Bromo-2-methylbenzoic acid** are summarized below, providing a foundation for its application in experimental design and synthesis.

Property	Value	Source
Molecular Formula	C8H7BrO2	[1][2][3]
Molecular Weight	215.04 g/mol	[2][4][5][6]
CAS Number	76006-33-2	[1][2][4]
Appearance	White to off-white crystalline powder	[1][7]
Melting Point	152-156 °C	[1][2][4]
Boiling Point	316.1 °C at 760 mmHg	[1][7]
Density	~1.6 g/cm <sup>3</sup>	[1][7]

## Chemical Structure and Identification

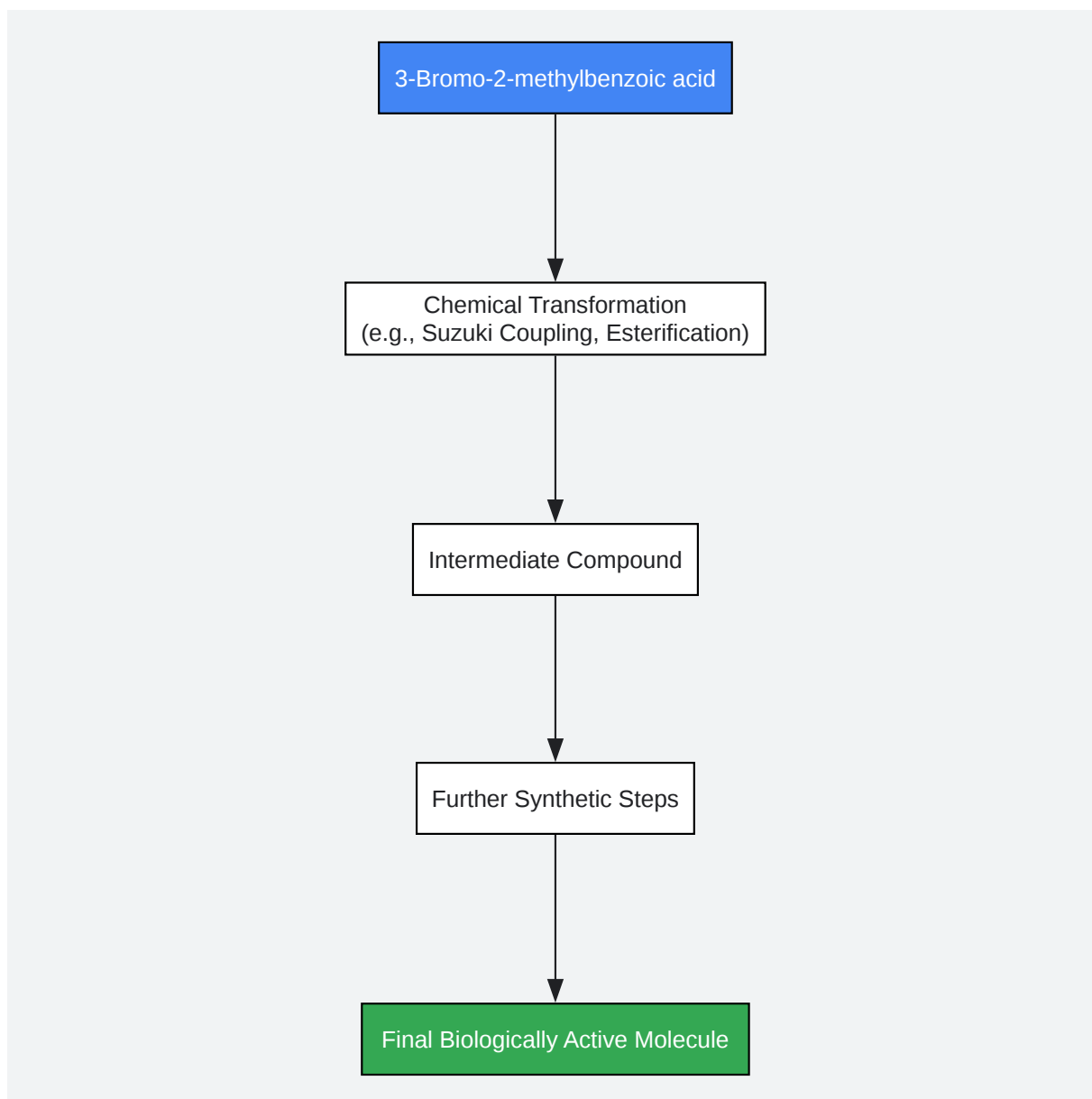
The structural arrangement of **3-Bromo-2-methylbenzoic acid**, with a bromine atom at the third position and a methyl group at the second position of the benzoic acid backbone, is critical to its reactivity and utility in synthesis.<sup>[1]</sup>

Caption: Chemical structure of **3-Bromo-2-methylbenzoic acid**.

## Applications in Synthesis

**3-Bromo-2-methylbenzoic acid** serves as a versatile intermediate in the synthesis of various biologically active molecules.<sup>[7]</sup> Its functional groups, a carboxylic acid and a bromine atom, allow for a range of chemical transformations. This makes it a valuable precursor for creating more complex molecules, including  $\alpha$ -2 adrenoceptor agonists and HIV-1 entry inhibitors.<sup>[1][7]</sup>

The logical workflow for utilizing this compound in synthetic chemistry often follows a general pathway from starting material to a final, biologically active product.



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Caption: Generalized synthetic workflow.

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